Application Note: Dodecyl Isothiocyanate (DDITC) in Agricultural Research

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Compound of Interest	
Compound Name:	*Dodecyl isothiocyanate*
CAS No.:	*1072-32-8*
Cat. No.:	*B090640*

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Development of Lipophilic Biofumigants for Soil-Borne Pathogen Control

Executive Summary

This guide details the synthesis, formulation, and biological evaluation of **Dodecyl Isothiocyanate** (DDITC), a long-chain (C12) isothiocyanate derived from glucosinolate breakdown or chemical synthesis. While short-chain isothiocyanates like Allyl ITC (AITC) are widely used as volatile soil fumigants, their rapid evaporation limits residual efficacy. DDITC offers a low-volatility, highly lipophilic alternative, designed to persist in the soil matrix and penetrate the hydrophobic cuticles of nematodes (Meloidogyne spp.) and fungal cell membranes (Fusarium, Rhizoctonia).

Key Applications:

- Nematicide: Targeted disruption of the lipid-rich nematode cuticle.
- Fungicide: Membrane disruption of soil-borne pathogens.
- Integrated Pest Management (IPM): Non-fumigant application for extended protection.

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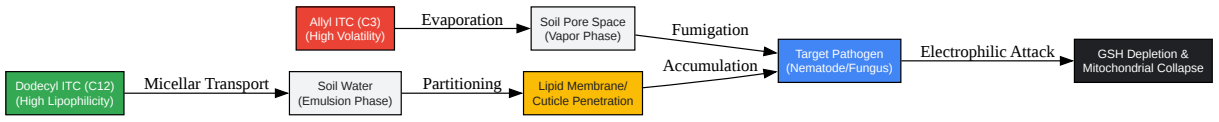
Mechanism of Action (MoA)

Isothiocyanates (ITCs) function as electrophiles that react irreversibly with nucleophilic sulfhydryl (-SH) and amino (-NH2) groups on enzymes and proteins.

The DDITC Advantage: Unlike AITC, which relies on vapor pressure to permeate soil voids, DDITC relies on lipophilic partitioning.

- Partitioning: The C12 alkyl chain facilitates integration into the lipid bilayer of fungal membranes and the nematode cuticle.
- Bioaccumulation: Reduced water solubility leads to higher local concentrations within the pest organism compared to the surrounding soil water.
- Oxidative Stress: Intracellular reaction with Glutathione (GSH) depletes antioxidant reserves, triggering Reactive Oxygen Species (ROS) accumulation and mitochondrial failure.

Diagram 1: Comparative Mechanism of Action (AITC vs. DDITC)



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Caption: Comparative pathway of volatile AITC versus lipophilic DDITC interacting with soil-borne pathogens.

Experimental Protocols

Protocol A: Chemical Synthesis of **Dodecyl Isothiocyanate**

Rationale: DDITC is often expensive or unavailable in bulk. This protocol allows for the in-house synthesis of high-purity DDITC from readily available dodecylamine.

Reagents:

- Dodecylamine (18.5 g, 0.1 mol)
- Carbon Disulfide (CS2) (Excess)
- Triethylamine (TEA) (Catalyst)
- Tosyl Chloride (TsCl) (Desulfurylation agent)
- Solvent: Dichloromethane (DCM)

Workflow:

- Dithiocarbamate Formation: Dissolve dodecylamine (0.1 mol) and TEA (0.12 mol) in DCM (100 mL). Cool to 0°C. Dropwise add CS2 (0.15 mol). Stir for 2 hours.
- Desulfurylation: Add Tosyl Chloride (0.1 mol) dissolved in minimal DCM to the reaction mixture. Stir at room temperature for 3-4 hours.
- Quenching: Add 1N HCl (50 mL) to quench the reaction and neutralize TEA.
- Extraction: Separate the organic layer. Wash with water (2x) and brine (1x). Dry over anhydrous Na2SO4.
- Purification: Evaporate solvent under reduced pressure. Purify residue via silica gel column chromatography (Hexane:Ethyl Acetate 9:1) to obtain DDITC as a clear/pale yellow oil.
    - Validation: Confirm structure via IR (characteristic -N=C=S peak at ~2100 cm^{-1}).

Protocol B: Formulation of Stable Microemulsion

Rationale: Due to extreme hydrophobicity (LogP ~6.5), DDITC cannot be applied directly to aqueous bioassays or soil. A stable microemulsion is required for bioavailability.

Components:

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- Active: DDITC (5% w/w)
- Surfactant: Tween 80 (Polyoxyethylene sorbitan monooleate)
- Co-surfactant: Ethanol or Propylene Glycol
- Carrier: Deionized Water[1]

Procedure:

- Mix DDITC (0.5 g) with Tween 80 (1.0 g) and Ethanol (0.5 g) in a vortex mixer for 2 minutes to form the oil phase.
- Slowly add Deionized Water (8.0 g) while sonicating (Probe sonicator: 20kHz, 40% amplitude).
- Sonicate for 5 minutes in 30-second pulses (to prevent overheating) until a translucent, bluish microemulsion is formed.
- Stability Check: Centrifuge at 3000 rpm for 10 mins. No phase separation should occur.

Protocol C: Nematicidal Bioassay (Meloidogyne incognita)

Rationale: Determining the LC50 (Lethal Concentration 50%) requires direct contact assays. Standard aqueous solutions will fail; the microemulsion from Protocol B must be used.

Materials:

- M. incognita J2 juveniles (freshly hatched, <24h old).
- 24-well tissue culture plates.
- DDITC Microemulsion (Protocol B).
- Controls: Water only, Surfactant-only blank (Tween 80/Ethanol/Water).

Step-by-Step:

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- Dilution Series: Prepare serial dilutions of the DDITC emulsion to achieve final concentrations of 5, 10, 20, 50, and 100 µg/mL.
- Inoculation: Pipette 100 µL of nematode suspension (~50 J2s) into each well.
- Treatment: Add 900 µL of the respective DDITC dilution to the wells. (Total Vol: 1 mL).
- Incubation: Seal plates with Parafilm to prevent evaporation (though DDITC is low volatility, this maintains humidity). Incubate at 25°C in the dark.
- Observation: Count live/dead nematodes at 24h, 48h, and 72h.
  - Criteria: Nematodes are considered dead if they are straight and immobile. Confirm mortality by touching with a fine needle or adding 1M NaOH (live nematodes will move).
- Data Analysis: Calculate mortality percentage using the formula below. Correct for control mortality using Abbott's Formula if control mortality > 5%.

Data Interpretation & Expected Results

Comparative Efficacy (Hypothetical Data Range)

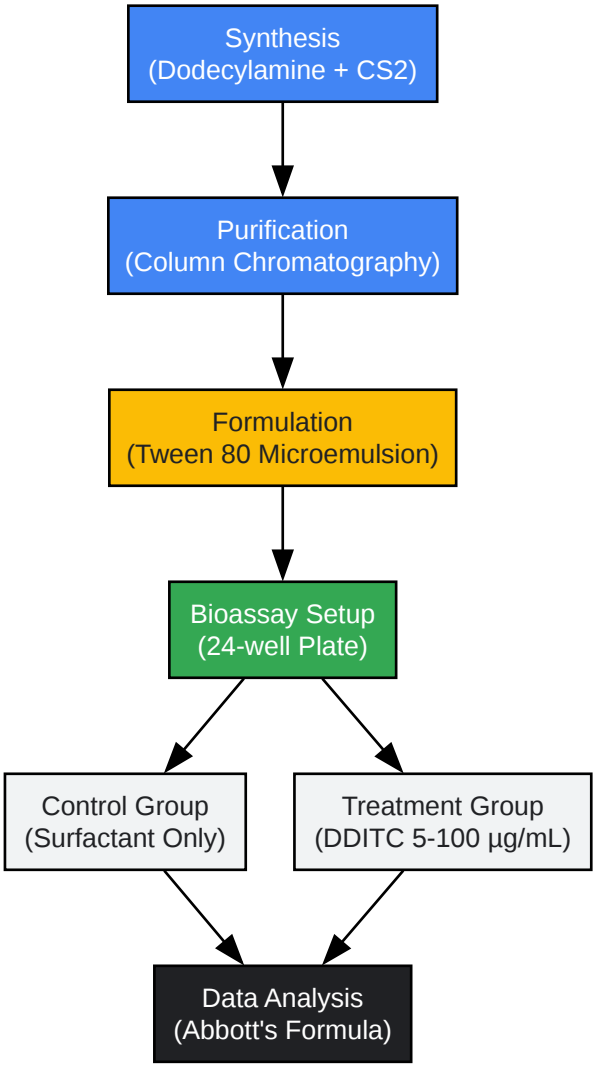
Based on structure-activity relationship (SAR) data, long-chain ITCs show higher LC50 values (lower potency) in short-term aqueous assays compared to AITC due to solubility limits, but exhibit superior persistence in soil.

Compound	Chain Length	Volatility	Est. LC50 (24h)	Est. Soil Half-Life
Allyl ITC	C3	High	2-5 µg/mL	< 24 hours
Benzyl ITC	Cyclic	Moderate	5-10 µg/mL	2-3 days
Dodecyl ITC	C12	Low	20-50 µg/mL*	> 7 days

*Note: DDITC efficacy increases significantly at 48-72h due to slow membrane penetration.

Diagram 2: Experimental Workflow

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Caption: Step-by-step workflow from chemical synthesis to biological data analysis.

Safety & Handling

- Toxicity: While less volatile than AITC, DDITC is a skin sensitizer and irritant.
- PPE: Wear nitrile gloves, lab coat, and safety goggles. Handle neat compound in a fume hood.
- Disposal: Quench unreacted isothiocyanates with aqueous ammonia or sodium hydroxide before disposal as hazardous organic waste.

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